

Foreword: Navigating the Landscape of a Niche Synthetic Intermediate

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Compound of Interest

Compound Name: 5-Bromochroman
CAS No.: 319478-14-3
Cat. No.: B1343818

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For researchers and drug development professionals, the exploration of novel chemical space is both a challenge and an opportunity. **5-Bromochroman** (CAS No. 319478-14-3) represents a key heterocyclic building block with significant potential, yet it exists in a domain where comprehensive, publicly available experimental data is scarce. This guide is structured to address this reality. Instead of presenting a simple data sheet, we will embark on a detailed exploration of **5-Bromochroman**'s chemical properties. By combining foundational chemical principles with comparative data from structurally analogous compounds, this document aims to provide a robust, predictive, and practical framework for scientists looking to incorporate this molecule into their research. We will clearly delineate between established data and scientifically grounded predictions to ensure the utmost integrity and utility.

Molecular Profile and Physicochemical Properties

5-Bromochroman is a substituted chroman, featuring a bromine atom on the aromatic ring at the 5-position. This structure marries the reactivity of an aryl bromide with the stereochemical potential of the chroman scaffold.

Core Structural and Physical Data

The fundamental properties of **5-Bromochroman** have been established and are summarized below. These values serve as the foundation for its handling, purification, and reaction setup.

Property	Value	Source(s)
CAS Number	319478-14-3	[1]
Molecular Formula	C ₉ H ₉ BrO	[1]
Molecular Weight	213.07 g/mol	[1]
Boiling Point	274.6°C at 760 mmHg	[1]
Purity	≥95% (Typical Commercial)	[1]
Storage Conditions	Store at room temperature under an inert atmosphere (e.g., Argon, Nitrogen)	[1]

Predicted Spectroscopic Signature

While specific, experimentally verified spectra for **5-Bromochroman** are not widely published, we can predict its spectral characteristics with a high degree of confidence based on the analysis of its functional groups and data from similar brominated aromatic compounds. These predictions are invaluable for the identification and characterization of this molecule in a laboratory setting.[2]

¹H and ¹³C NMR Spectroscopy

The nuclear magnetic resonance (NMR) spectra are dictated by the molecule's unique electronic environment. The electron-withdrawing effect of the bromine atom and the influence of the heterocyclic ring are key determinants of the chemical shifts.[3]

Predicted ^1H NMR (400 MHz, CDCl_3):

- Aromatic Protons (δ 6.8-7.5 ppm): Three signals are expected in the aromatic region. The proton at C6 (ortho to the bromine) will likely be a doublet, the proton at C8 (para to the bromine) will also be a doublet, and the proton at C7 will be a triplet or doublet of doublets, coupled to both H6 and H8.
- Methylene Protons (δ 4.2-4.4 ppm, C2-H₂): The two protons on the carbon adjacent to the oxygen (C2) are expected to appear as a triplet.
- Methylene Protons (δ 2.7-2.9 ppm, C4-H₂): The protons on the benzylic carbon (C4) will likely be a triplet.
- Methylene Protons (δ 1.9-2.1 ppm, C3-H₂): The protons at C3, coupled to both C2 and C4 protons, will appear as a multiplet, likely a pentet or sextet.

Predicted ^{13}C NMR (100 MHz, CDCl_3):

- Aromatic Carbons (δ 110-160 ppm): Six distinct signals are expected. The carbon bearing the bromine (C5) will be significantly shifted. The carbon attached to the oxygen (C8a) will be downfield.
- Aliphatic Carbons (δ 20-70 ppm): Three signals corresponding to C2, C3, and C4 are expected in the upfield region.

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by vibrations corresponding to the aromatic and aliphatic C-H bonds, the C-O ether linkage, and the C-Br bond.

Predicted Key IR Absorptions (ATR):

Wavenumber (cm^{-1})	Intensity	Assignment
3000-2850	Medium-Strong	C-H (sp^3) stretching (aliphatic CH ₂)
~3050	Medium-Weak	C-H (sp^2) stretching (aromatic C-H)
1600-1450	Medium-Strong	C=C aromatic ring stretching
1250-1200	Strong	Aryl-O stretching (asymmetric)
1050-1000	Strong	Aryl-O stretching (symmetric)

| 600-500 | Medium-Strong | C-Br stretching |

Mass Spectrometry (MS)

Mass spectrometry using electron ionization (EI) will show a characteristic isotopic pattern for the molecular ion due to the presence of bromine (^{79}Br isotopes in ~1:1 ratio).^[5]

Predicted Key MS Fragments (EI):

m/z (mass-to-charge)	Proposed Fragment	Notes
212/214	$[\text{M}]^+$	Molecular ion peak, showing the characteristic bromine isotope pattern.
133	$[\text{M} - \text{Br}]^+$	Loss of the bromine atom.

| 105 | $[\text{C}_7\text{H}_5\text{O}]^+$ | Fragmentation of the chroman ring. |

Reactivity and Synthetic Applications

5-Bromochroman is primarily valued as a synthetic intermediate.^[1] Its utility stems from the reactivity of the C-Br bond, which allows for the introduction of new functional groups onto the aromatic core via transition-metal-catalyzed cross-coupling reactions.

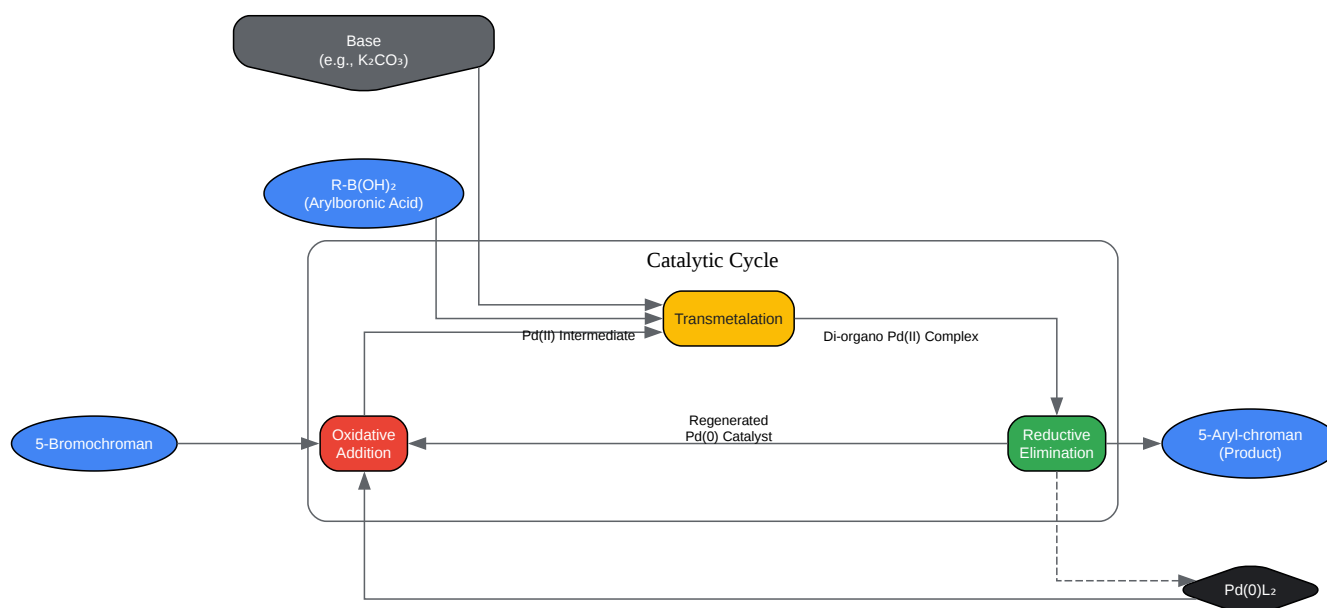
The Carbon-Bromine Bond: The Center of Reactivity

The C(sp²)-Br bond at the 5-position is the molecule's primary reactive site for synthetic transformations. Its reactivity is comparable to other aryl bromides and is suitable for a range of palladium- or nickel-catalyzed reactions. The general order of halide reactivity in such couplings is I > Br > Cl, making **5-Bromochroman** a reliable and moderately reactive substrate.^[6]

Palladium-Catalyzed Cross-Coupling Reactions

The Suzuki-Miyaura coupling is a cornerstone of modern synthetic chemistry for forming C-C bonds. **5-Bromochroman** is an excellent candidate for reaction.^{[7][8]}

Diagram: Predicted Suzuki-Miyaura Coupling Pathway



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura coupling of **5-Bromochroman**.

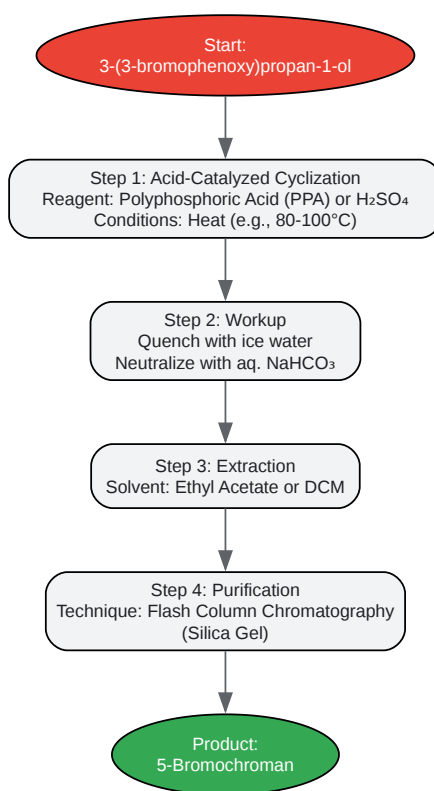
Experimental Protocols

The following sections provide detailed, generalized methodologies for the synthesis, analysis, and application of **5-Bromochroman**. These protocols are based on established procedures for analogous compounds and should be adapted and optimized for specific laboratory conditions.

Proposed Synthesis of 5-Bromochroman

A plausible synthetic route to **5-Bromochroman** involves the cyclization of a suitable precursor, such as 3-(3-bromophenoxy)propan-1-ol, under acidic conditions (e.g., intramolecular Friedel-Crafts-type reaction).

Diagram: Proposed Synthetic Workflow



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Caption: A logical workflow for the proposed synthesis of **5-Bromochroman**.

Step-by-Step Protocol:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 3-(3-bromophenoxy)propan-1-ol (1.0 eq).
- **Cyclization:** Carefully add polyphosphoric acid (PPA) or concentrated sulfuric acid (approx. 10 eq by weight) to the flask.
- **Heating:** Heat the reaction mixture to 80-100°C and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Cool the mixture to room temperature and then carefully pour it onto crushed ice with vigorous stirring.
- **Neutralization:** Slowly neutralize the acidic solution by adding a saturated aqueous solution of sodium bicarbonate until gas evolution ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate or dichloromethane (3 x volume of aqueous layer).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to afford pure **5-Bromochroman**.

Protocol: General Procedure for Suzuki-Miyaura Coupling

This protocol outlines a representative procedure for the coupling of **5-Bromochroman** with an arylboronic acid.^[7]

- **Reagent Preparation:** In a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), combine **5-Bromochroman** (1.0 eq), the desired arylboronic acid (1.2-1.5 eq), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), and a base (e.g., K₂CO₃ or Cs₂CO₃, 2.0-3.0 eq).
- **Solvent Addition:** Add a degassed solvent mixture, such as 1,4-dioxane/water or toluene/ethanol/water.
- **Reaction:** Heat the mixture to reflux (typically 80-100°C) and stir for 4-16 hours, monitoring by TLC or GC-MS for the disappearance of the starting

- Workup: Cool the reaction to room temperature, dilute with water, and extract with an organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate. Purify the residue by flash column chromatography to yield the 5-aryl-chroman product.

Protocol: Acquisition of Spectroscopic Data

The following are generalized protocols for obtaining the analytical data needed to characterize **5-Bromochroman**.^[2]

NMR Spectroscopy:

- Sample Preparation: Dissolve 5-10 mg of **5-Bromochroman** in ~0.6 mL of deuterated chloroform (CDCl_3) in a clean NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra on a high-resolution spectrometer (e.g., 400 MHz). For ^{13}C NMR, a proton-decoupled experiment is recommended.

IR Spectroscopy:

- Sample Preparation: Place a small drop of neat **5-Bromochroman** liquid directly onto the crystal of an FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record a background spectrum of the clean, empty ATR crystal. Acquire the sample spectrum, typically co-adding 16 to 32 scans over a range of 4000-400 cm^{-1} .

Mass Spectrometry (GC-MS):

- Sample Preparation: Prepare a dilute solution of **5-Bromochroman** in a volatile organic solvent like dichloromethane or ethyl acetate.
- Data Acquisition: Inject the sample into a GC-MS system. The compound will be separated on the GC column and subsequently ionized (typically by electron ionization) and analyzed by the mass spectrometer.

Conclusion and Future Outlook

5-Bromochroman stands as a versatile yet under-characterized building block. This guide provides a comprehensive, albeit largely predictive, overview of its chemical properties, grounded in established principles of organic chemistry. The true potential of this molecule will be fully realized as more research is conducted to synthesize, characterize, and employ it in the creation of novel compounds. The protocols and data presented herein serve as a foundational resource to facilitate and inspire such work, particularly in the fields of medicinal chemistry and materials science where the chroman scaffold continues to be of great interest.^[1]

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